

Gold(III) Acetate (CAS No. 15804-32-7): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Gold(III) acetate

Cat. No.: B105164

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth overview of **Gold(III) acetate**, a coordination compound with significant applications in catalysis, nanotechnology, and medicinal chemistry. This document consolidates critical information on its chemical and physical properties, provides detailed experimental protocols for its synthesis and application, and elucidates its mechanism of action in biological systems. All quantitative data is presented in structured tables for ease of reference, and key processes are visualized through detailed diagrams.

Chemical Identification and Physical Properties

Gold(III) acetate, also known as auric acetate, is a yellow solid compound of gold and acetic acid.^[1] It is identified by the CAS number 15804-32-7.^[1] The compound is slightly soluble in water and alkaline solutions but shows better solubility in organic solvents like acetone and ethanol.^[1] It thermally decomposes to gold metal at 170 °C.^[1]

Property	Value	Reference
CAS Number	15804-32-7	[1][2]
Molecular Formula	C ₆ H ₉ AuO ₆	[2]
Molecular Weight	374.10 g/mol	[1]
Appearance	Yellow to brown powder	[1][3][4]
Melting Point	170 °C (decomposes)	[1]
Solubility	Slightly soluble in water and alkaline solutions.	[1]
Purity	≥99%	[2]

Experimental Protocols

Synthesis of Gold(III) Acetate

Gold(III) acetate can be synthesized through the reaction of gold(III) hydroxide with glacial acetic acid.[1][5][6]

Materials:

- Gold(III) hydroxide (Au(OH)₃)
- Glacial acetic acid (CH₃COOH)

Procedure:

- In a suitable reaction vessel, dissolve 0.072 g of wet gold(III) hydroxide (approximately 2 mmol) in 3.28 g of glacial acetic acid (approximately 55 mmol).[6]
- Heat the mixture to approximately 60°C with stirring until the gold(III) hydroxide is completely dissolved, forming a dark reddish-brown solution of **Gold(III) acetate**.[6]
- The resulting solution can be used directly for applications such as film casting or further processed for purification.[6]

Purification of Gold(III) Acetate

Due to its poor solubility in water, purification of **Gold(III) acetate** often involves washing with anhydrous solvents to remove impurities, particularly residual chloride ions if synthesized from a chloride precursor.^[5] Recrystallization from a suitable organic solvent can also be employed as a purification method.

General Recrystallization Procedure:

- Dissolve the crude **Gold(III) acetate** in a minimum amount of a suitable hot solvent (e.g., glacial acetic acid or an organic solvent in which it has moderate solubility).
- If insoluble impurities are present, perform a hot gravity filtration.
- Allow the solution to cool slowly to room temperature, followed by further cooling in an ice bath to induce crystallization.
- Collect the purified crystals by vacuum filtration.
- Wash the crystals with a small amount of the cold solvent to remove any remaining soluble impurities.
- Dry the crystals under vacuum.

Synthesis of Gold Nanoparticles via Ultrasonic Spray Pyrolysis

Gold(III) acetate serves as a precursor for the synthesis of gold nanoparticles (AuNPs).^{[5][7]} The ultrasonic spray pyrolysis (USP) method allows for the formation of monodisperse AuNPs.^[5]

Materials:

- **Gold(III) acetate** ($\text{Au}(\text{CH}_3\text{COO})_3$)
- Deionized water
- Hydrochloric acid (HCl) or Nitric acid (HNO_3) (for solubility enhancement)

- Sodium hydroxide (NaOH) or Sodium carbonate (Na₂CO₃) (for pH adjustment)
- Polyethylene glycol (PEG)

Procedure:

- Prepare an aqueous solution of **Gold(III) acetate**. Due to its limited solubility, add a minimal amount of HCl or HNO₃ to achieve a clear, yellowish solution.^[7]
- Adjust the pH of the precursor solution to 6-7 by adding NaOH or Na₂CO₃.^[7]
- The solution is then subjected to ultrasonic spray pyrolysis. The evaporation and reaction temperatures are typically set around 100 °C and 300 °C, respectively, based on the decomposition temperature of **Gold(III) acetate**.^[7]
- The process yields circular, unagglomerated gold nanoparticles, which can be collected.^[7]

Applications

Catalysis in Organic Synthesis

Gold(III) acetate is a versatile catalyst in various organic transformations, including carbon-carbon and carbon-heteroatom bond formations.^[5] It is particularly effective in promoting reactions such as the hydroamination and hydration of alkynes.^{[8][9][10][11]}

Example: Intramolecular Hydroamination of Alkynes While a specific protocol for **Gold(III) acetate** was not found, a general procedure for gold-catalyzed hydroamination is as follows:

- In a reaction tube under an inert atmosphere, the alkyne substrate is dissolved in a suitable solvent (e.g., C₆D₆).
- A catalytic amount of the gold catalyst (e.g., a cationic gold(I) complex, which can be analogous to in-situ generated active species from **Gold(III) acetate**) is added.
- The amine is then introduced, and the tube is sealed.
- The reaction mixture is heated to the required temperature (e.g., 110-150°C) and monitored until completion.

- The product is then isolated and purified using standard techniques like column chromatography.

Precursor for Nanomaterials

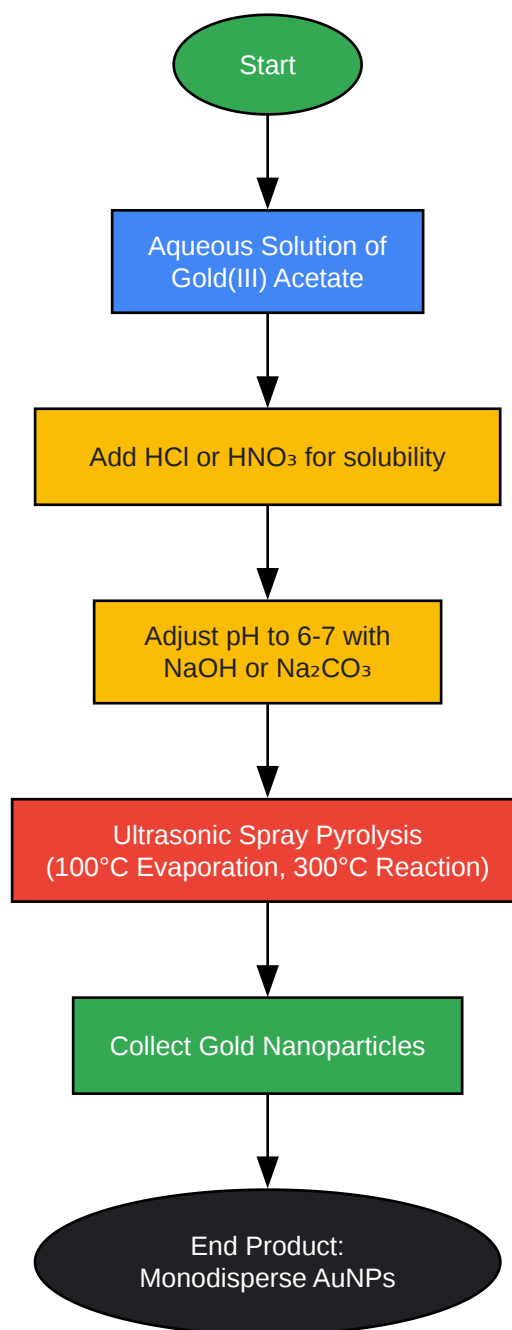
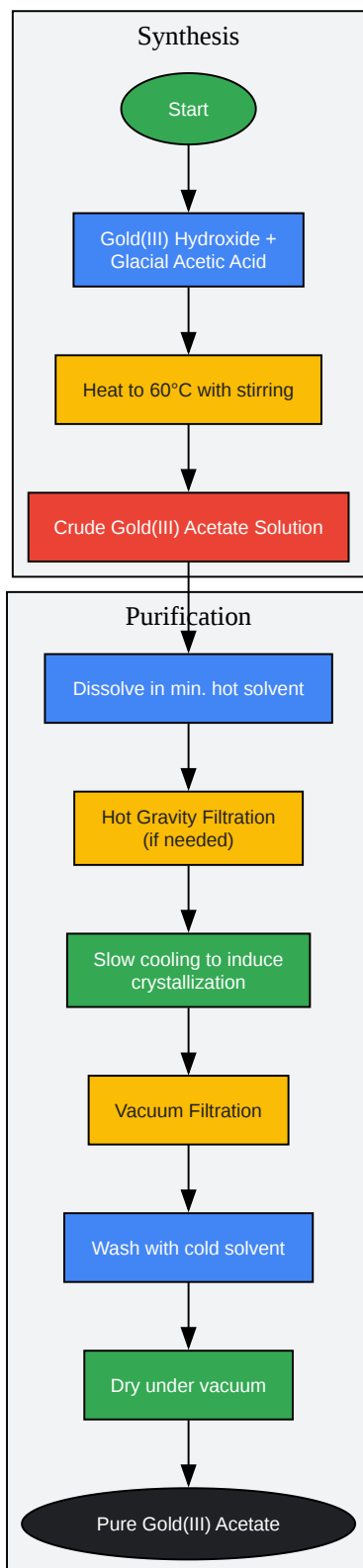
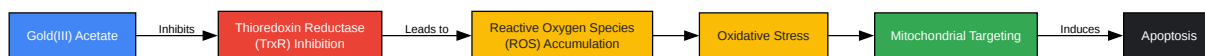
As detailed in the experimental protocol, **Gold(III) acetate** is a valuable precursor for the synthesis of gold nanoparticles with controlled size and morphology.^[5]^[7] These nanoparticles have broad applications in biosensors, imaging, and catalysis.^[5]

Drug Development and Medicinal Chemistry

Gold(III) complexes, including those derived from or analogous to **Gold(III) acetate**, have shown significant potential as anticancer agents.^[5] Their mechanism of action is distinct from traditional platinum-based drugs.

Biological Activity and Mechanism of Action

The primary mechanism of the anticancer activity of Gold(III) compounds involves the inhibition of the enzyme thioredoxin reductase (TrxR).^[5] This inhibition leads to an accumulation of reactive oxygen species (ROS) within cancer cells, inducing oxidative stress and subsequently triggering apoptosis (programmed cell death) through mitochondrial pathways.^[5]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Gold(III) acetate - Wikipedia [en.wikipedia.org]
- 2. scbt.com [scbt.com]
- 3. americanelements.com [americanelements.com]
- 4. Gold(III) acetate, 99.9% (metals basis) 0.5 g | Buy Online | Thermo Scientific Chemicals [thermofisher.com]
- 5. Gold(III) Acetate Research Chemical [benchchem.com]
- 6. JPH02133318A - Platinum(iii) acetate - Google Patents [patents.google.com]
- 7. researchgate.net [researchgate.net]
- 8. Gold-catalyzed hydroamination of alkynes and allenes with parent hydrazine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Gold Catalyzed Intermolecular Markovnikov Hydroamination of Allenes with Secondary Amines - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Homogeneous Catalytic Hydroamination of Alkynes and Allenes with Ammonia - PMC [pmc.ncbi.nlm.nih.gov]
- 11. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Gold(III) Acetate (CAS No. 15804-32-7): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105164#gold-iii-acetate-cas-number-15804-32-7-identification]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com